

# Buquinolate's Efficacy Against Eimeria Species: A Technical Guide

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## Compound of Interest

Compound Name: Buquinolate

Cat. No.: B1668063

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of the susceptibility of various Eimeria species to the quinolone anticoccidial agent, **Buquinolate**. The information presented herein is curated for researchers, scientists, and professionals involved in the development of veterinary drugs. This document details the susceptible parasite species, quantitative efficacy data, experimental protocols for susceptibility testing, and the drug's mechanism of action.

## Susceptible Eimeria Species

**Buquinolate** has demonstrated efficacy against a range of pathogenic Eimeria species in both chickens and turkeys. The susceptible species identified from scientific literature are summarized below.

Table 1: Eimeria Species in Chickens Susceptible to **Buquinolate**

Eimeria Species	Common Site of Infection
Eimeria acervulina	Duodenum
Eimeria brunetti	Lower intestine, rectum, ceca
Eimeria maxima	Jejunum
Eimeria mivati	Duodenum
Eimeria necatrix	Jejunum, ceca
Eimeria tenella	Ceca

Table 2: Eimeria Species in Turkeys Susceptible to **Buquinolate**

Eimeria Species	Common Site of Infection
Eimeria adenoeides	Ceca, rectum
Eimeria gallopavonis	Lower small intestine, rectum, ceca
Eimeria meleagrititis	Duodenum, jejunum

## Quantitative Efficacy Data

Quantitative data on the efficacy of **Buquinolate** is primarily available from in vivo studies, focusing on parameters such as oocyst production, weight gain, and lesion score reduction. While specific IC50 values are not readily available in the reviewed literature, the following table summarizes key efficacy findings.

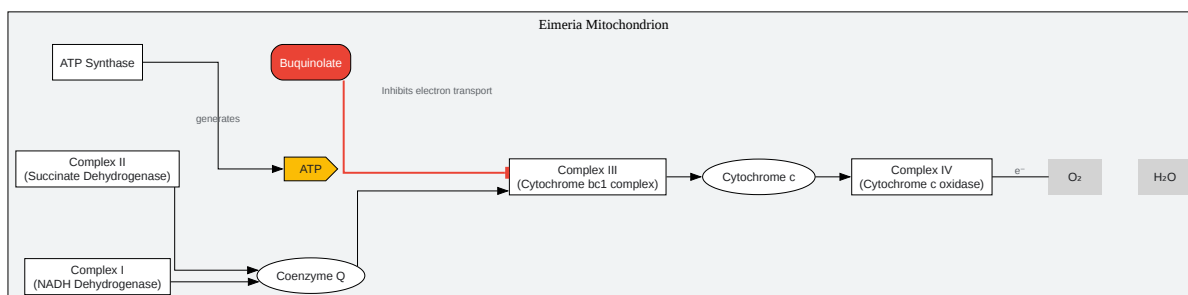
Table 3: Efficacy of **Buquinolate** Against Eimeria tenella in Chickens

Parameter	Buquinolate Concentration in Feed	Inoculum	Observation Period	Results
Oocyst Production	0.00825%	100,000 sporulated oocysts	Days 6-10 post-inoculation	Average of 2.9 million oocysts per bird recovered from the ceca.[1]
Oocyst Production	0.011%	100,000 sporulated oocysts	Days 6-10 post-inoculation	Average of 1.9 million oocysts per bird recovered from the ceca.[1]
Oocyst Production	Control (unmedicated)	100,000 sporulated oocysts	Days 6-10 post-inoculation	Average of 19 million oocysts per bird recovered from the ceca.[1]

Studies have also consistently reported that **Buquinolate** medication leads to improved weight gain and reduced mortality in chickens infected with mixed *Eimeria* species, including *E. necatrix*, *E. tenella*, *E. maxima*, and *E. brunetti*[2].

## Mechanism of Action

**Buquinolate**, like other quinolone anticoccidial drugs, targets the parasite's cellular respiration process. Specifically, it inhibits the mitochondrial electron transport chain. The primary site of action is at the level of the cytochrome complex, where it is understood to block electron transport near cytochrome b. This disruption of cellular respiration deprives the parasite of the necessary energy for development and replication.



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Caption: Mechanism of action of **Buquinolate** on the Eimeria mitochondrial electron transport chain.

## Experimental Protocols

The following is a generalized in vivo protocol for assessing the susceptibility of Eimeria species to **Buquinolate**, based on established guidelines for anticoccidial sensitivity testing.

## Animal Model and Housing

- Animals: Day-old broiler chickens or turkey poults, obtained from a commercial hatchery and confirmed to be free of coccidial infection.
- Housing: Birds are housed in wire-floored battery cages to prevent exogenous reinfection. Temperature and lighting are maintained according to standard brooding practices.

## Diet and Medication

- Feed: A standard, unmedicated starter mash is provided ad libitum.
- Medication: **Buquinolate** is incorporated into the feed at various concentrations (e.g., 0.00825%, 0.011%). A non-medicated control group and a non-infected, non-medicated control group are essential.

## Parasite Strain and Inoculation

- Parasite: Laboratory-maintained, drug-sensitive strains of the target Eimeria species are used. Oocysts are sporulated prior to inoculation.
- Inoculation: At approximately 14 days of age, each bird (except for the uninfected control group) is orally inoculated with a predetermined number of sporulated oocysts. The dose is titrated to induce moderate disease in unmedicated birds.

## Experimental Design

A typical experimental design would include the following groups:

- Group 1: Uninfected, Unmedicated Control (UUC)
- Group 2: Infected, Unmedicated Control (IUC)
- Group 3: Infected, Medicated with **Buquinolate** (Test Concentration 1)
- Group 4: Infected, Medicated with **Buquinolate** (Test Concentration 2)

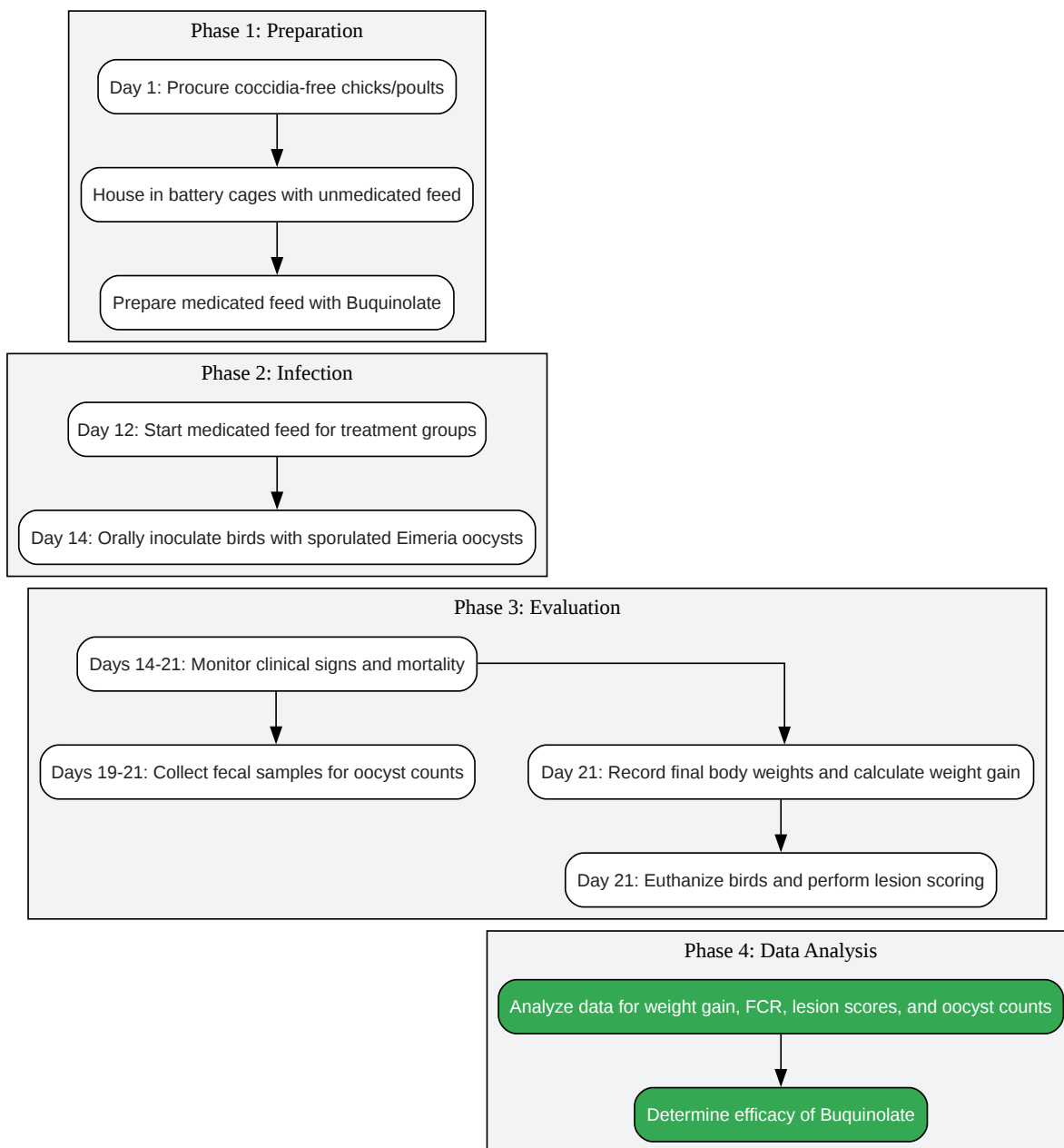
## Data Collection and Evaluation Parameters

- Weight Gain: Individual bird weights are recorded at the start of the experiment, on the day of inoculation, and at the termination of the study (typically 6-7 days post-inoculation).
- Feed Conversion Ratio (FCR): Feed consumption for each group is measured, and FCR is calculated.
- Lesion Scoring: At the end of the study, birds are euthanized, and the intestines are examined for gross lesions. Lesions are scored on a scale of 0 to 4, depending on the severity and the Eimeria species.

- **Oocyst Counts:** Fecal samples are collected from each group for a set period (e.g., days 5-9 post-inoculation), and the number of oocysts per gram of feces (OPG) is determined using a McMaster chamber.

## Statistical Analysis

Data on weight gain, FCR, lesion scores, and oocyst counts are subjected to statistical analysis (e.g., ANOVA) to determine significant differences between the medicated and control groups.



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Caption: General experimental workflow for in vivo evaluation of **Buquinolate** efficacy against Eimeria.

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## References

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